

Best practices for storing and handling HMPL-306 powder

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Compound of Interest

Compound Name: *Ranosidenib*

Cat. No.: *B15575513*

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Technical Support Center: HMPL-306 Powder

This guide provides best practices for the storage and handling of HMPL-306 powder, a potent small-molecule inhibitor of isocitrate dehydrogenase (IDH) 1 and 2 mutants.^{[1][2][3]} Given the potent nature of this compound, all handling procedures must be performed with strict adherence to safety protocols to minimize exposure and ensure experimental integrity.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for HMPL-306 powder?

A1: While specific manufacturer's instructions are paramount, potent pharmaceutical powders like HMPL-306 should generally be stored under controlled conditions to ensure stability. The following are general recommendations:

Table 1: General Storage Recommendations for HMPL-306 Powder

Parameter	Condition	Rationale
Temperature	-20°C	Minimizes chemical degradation and preserves long-term stability.
Atmosphere	Store under an inert gas (e.g., Argon, Nitrogen)	Protects the compound from oxidation and moisture.
Light	Protect from light (store in an amber vial)	Prevents photodegradation.
Container	Tightly sealed vial	Prevents contamination and moisture ingress.

Note: Always consult the Certificate of Analysis (CoA) and Safety Data Sheet (SDS) provided by the manufacturer for compound-specific storage information.

Q2: What personal protective equipment (PPE) is required when handling HMPL-306 powder?

A2: Due to its high potency, extensive PPE is required to prevent inhalation, dermal, and ocular exposure.^{[4][5]}

- Respiratory Protection: A powered air-purifying respirator (PAPR) or a properly fitted respirator with appropriate cartridges.
- Hand Protection: Double-gloving with nitrile gloves is recommended.
- Eye Protection: Chemical safety goggles or a face shield.
- Body Protection: A disposable lab coat or a full-body protective suit.

Q3: How should HMPL-306 powder be weighed and reconstituted?

A3: Open handling of potent powders is strongly discouraged.^[6] All manipulations should occur within a certified containment system.

- Containment: Use a ventilated balance enclosure (VBE), a glovebox, or an isolator to prevent airborne particle dissemination.^{[6][7][8]} The handling area should be under negative

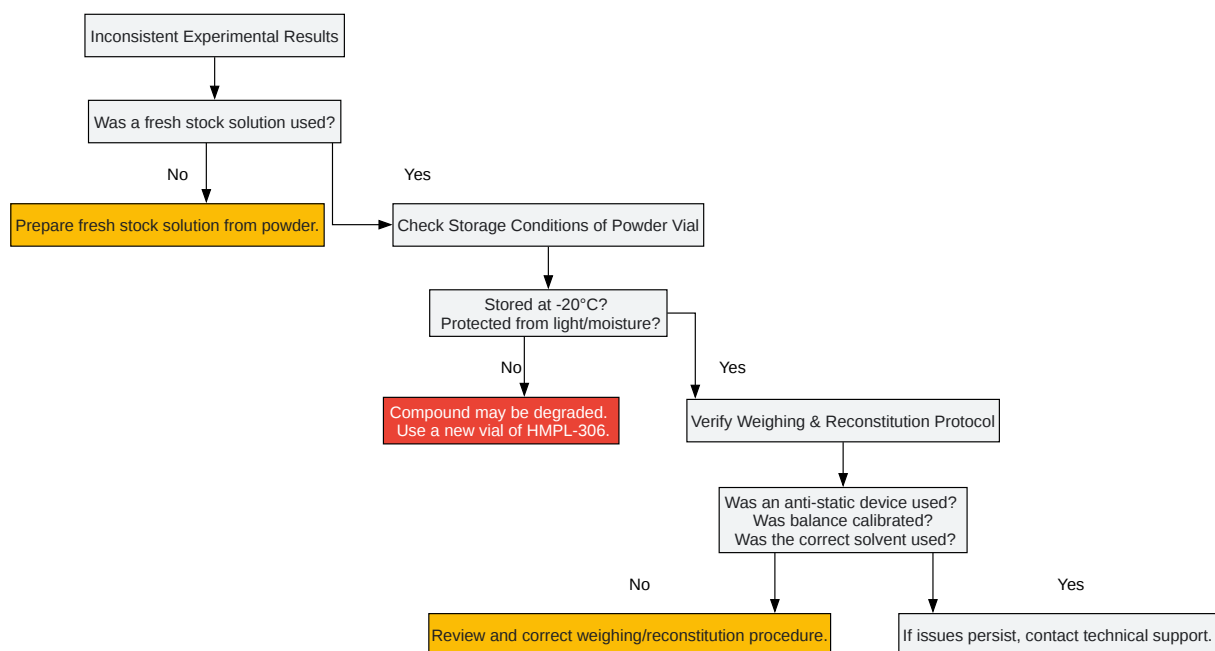
pressure relative to adjacent rooms.[6]

- Weighing: Use an analytical balance with an anti-static device, as fine powders can be affected by static electricity, leading to inaccurate measurements.[9] Automated powder dispensing systems can further reduce exposure risk.[8][10]
- Reconstitution: Prepare a concentrated stock solution. It is safer and more accurate to weigh a larger quantity of powder (e.g., >5 mg) and dissolve it to a known concentration than to weigh very small amounts for each experiment.

Troubleshooting Guide

Q4: My experimental results are inconsistent. Could this be related to HMPL-306 handling?

A4: Yes, improper handling and storage can significantly impact results. Use the following decision tree to troubleshoot.



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Caption: Troubleshooting inconsistent experimental results.

Q5: The HMPL-306 powder appears clumpy or has changed color. What should I do?

A5: This indicates potential moisture absorption or degradation. Do not use the powder. Discard the vial according to institutional guidelines for hazardous chemical waste and obtain a new vial. Review your storage and handling procedures to prevent this from recurring.

Q6: The powder is difficult to dissolve. How can I improve solubility?

A6:

- **Verify Solvent:** Ensure you are using the solvent recommended in the product datasheet.
- **Increase Energy:** Gently warm the solution (if the compound's stability allows) or use a sonicator bath to aid dissolution.
- **Check Concentration:** You may be attempting to create a solution that is above the compound's solubility limit in that solvent. Try preparing a more dilute solution.

Experimental Protocols

Protocol 1: Weighing HMPL-306 Powder in a Ventilated Balance Enclosure (VBE)

- **Preparation:** Don all required PPE. Decontaminate the VBE work surface. Place all necessary equipment (spatula, weigh boat, vial of HMPL-306, tube for stock solution) inside the VBE.
- **Tare:** Place the weigh boat on the analytical balance and tare to zero. Use an anti-static device on the vial and weigh boat if needed.
- **Dispensing:** Carefully transfer a small amount of HMPL-306 powder from the vial to the weigh boat using a dedicated spatula. Aim for a weight slightly above your target.
- **Measurement:** Record the final weight.
- **Transfer:** Carefully transfer the weighed powder into the pre-labeled tube for reconstitution.
- **Cleanup:** Securely close the HMPL-306 vial. Using a wetted wipe, decontaminate the spatula, weigh boat, and VBE work surface. Dispose of all waste in a designated hazardous waste container.

Protocol 2: Reconstitution of HMPL-306 to a 10 mM Stock Solution

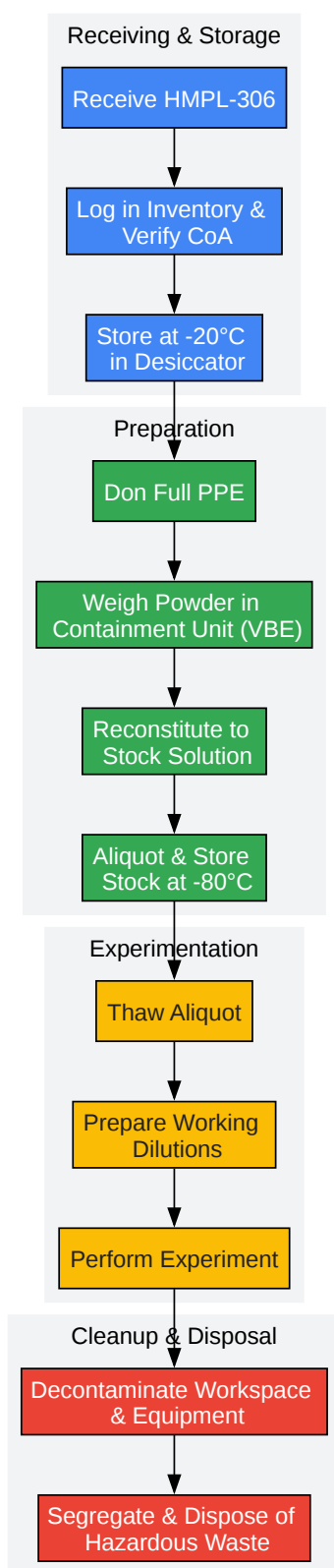
- **Calculation:** Determine the required volume of solvent based on the mass of HMPL-306 weighed and its molecular weight. (Note: The exact molecular weight should be obtained from the manufacturer's CoA).
- **Dispensing:** Add the calculated volume of the appropriate solvent (e.g., DMSO) to the tube containing the weighed powder.
- **Dissolution:** Cap the tube securely. Vortex the solution for 1-2 minutes. If necessary, use a sonicator bath for 5-10 minutes to ensure complete dissolution.
- **Storage:** Store the stock solution in small aliquots at -20°C or -80°C to minimize freeze-thaw cycles. Protect from light.

Table 2: Example Stock Solution Calculations

Parameter	Value
Target Concentration	10 mM (0.01 mol/L)
Example Mass Weighed	5.0 mg
Example Molecular Weight	450.5 g/mol (Illustrative)
Calculated Solvent Volume	1.11 mL

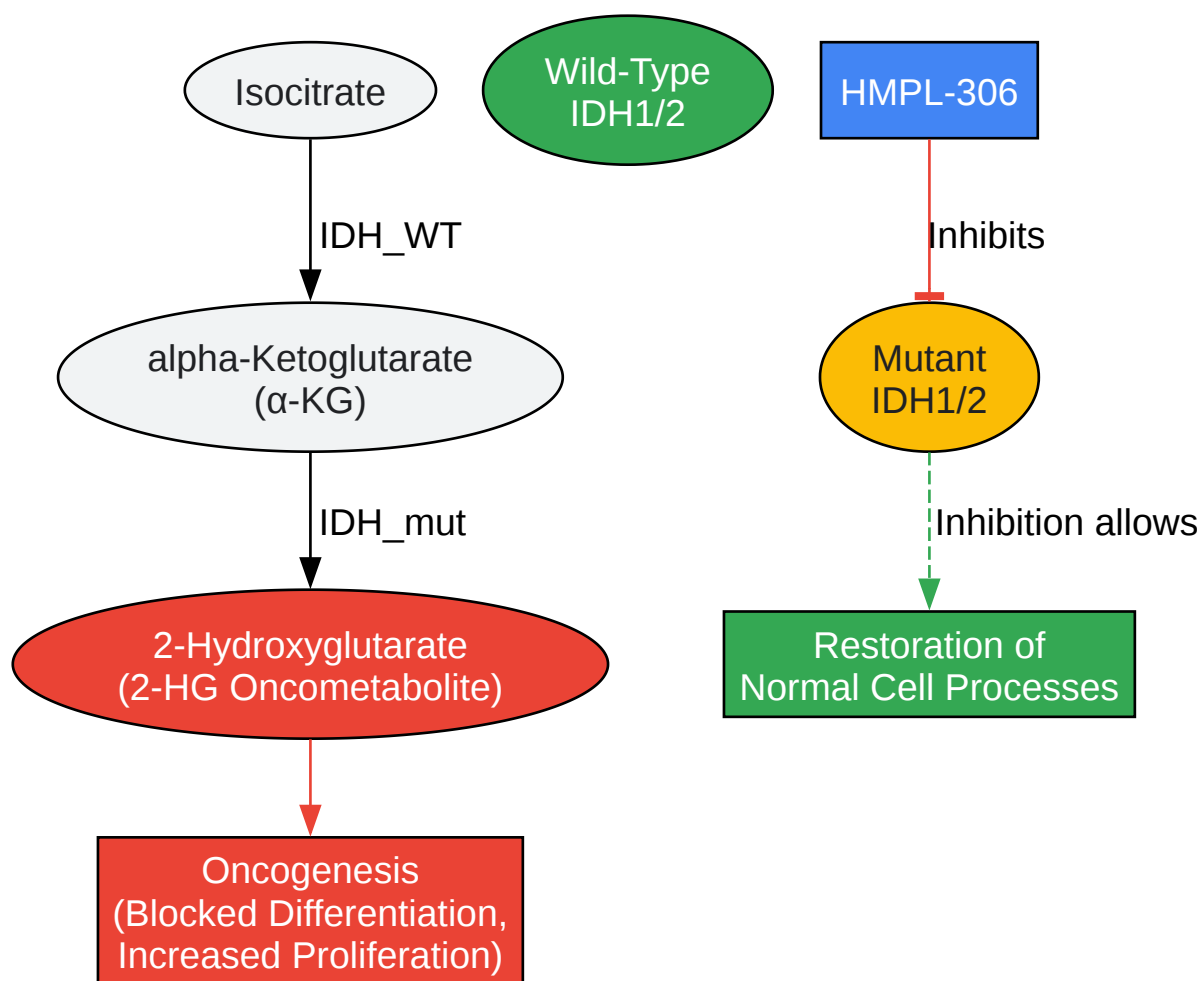
Note: This table is for illustrative purposes. Always use the exact molecular weight from the product's Certificate of Analysis.

Workflows and Pathways



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Caption: Safe handling workflow for HMPL-306 powder.



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Caption: HMPL-306 mechanism of action signaling pathway.[1]

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